

# Allantoin-Biotin Complex: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Allantoin Biotin*

Cat. No.: *B1664787*

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## Introduction

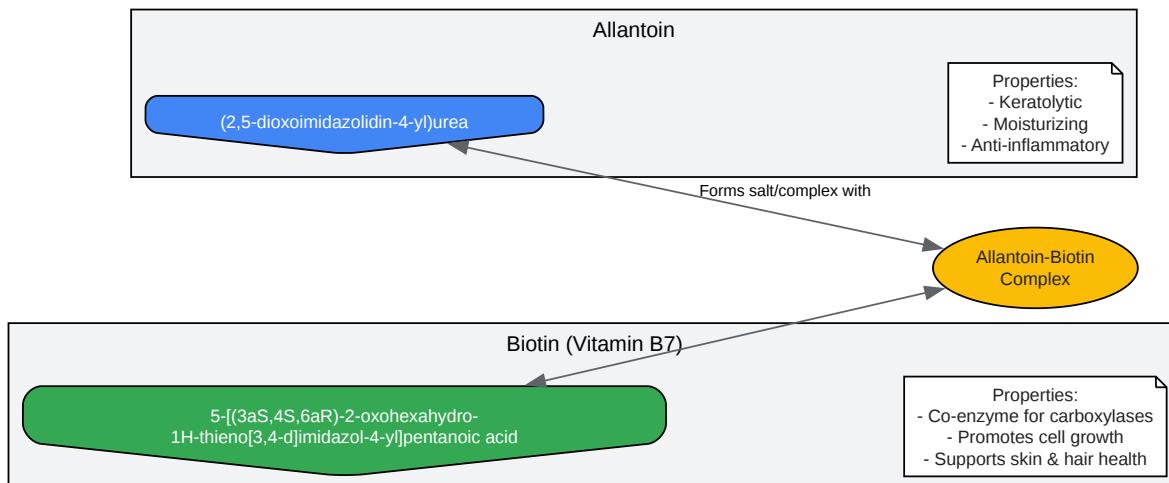
The Allantoin-Biotin complex is a synergistic ingredient employed in the cosmetic and pharmaceutical industries, primarily recognized for its skin-conditioning properties. This document provides a comprehensive technical overview of its chemical properties, structure, and the biological activities of its constituent components, Allantoin and Biotin. Due to the limited availability of public data on the complex itself, this guide focuses on the well-documented attributes of its individual molecules to infer the probable characteristics and mechanisms of the complex.

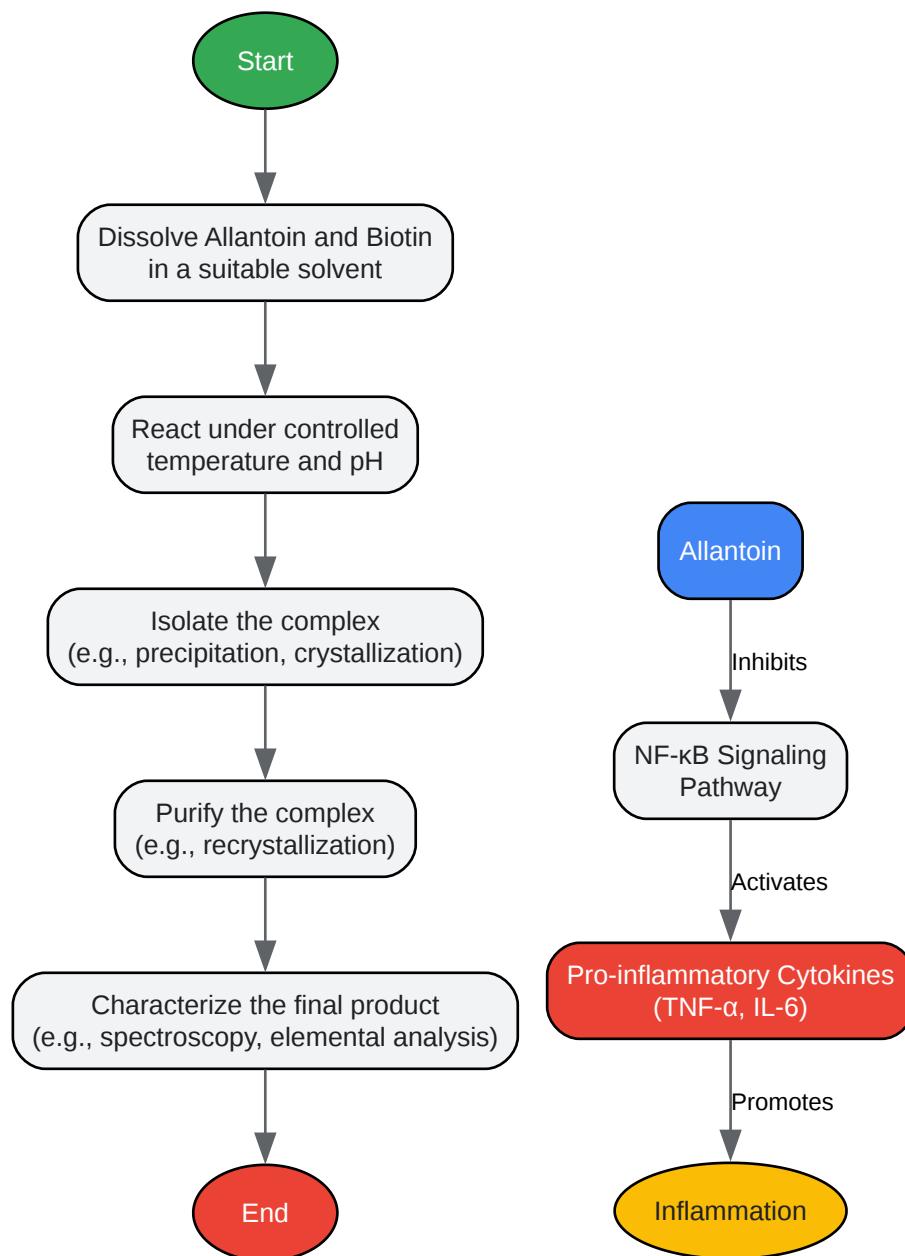
## Chemical Properties and Structure

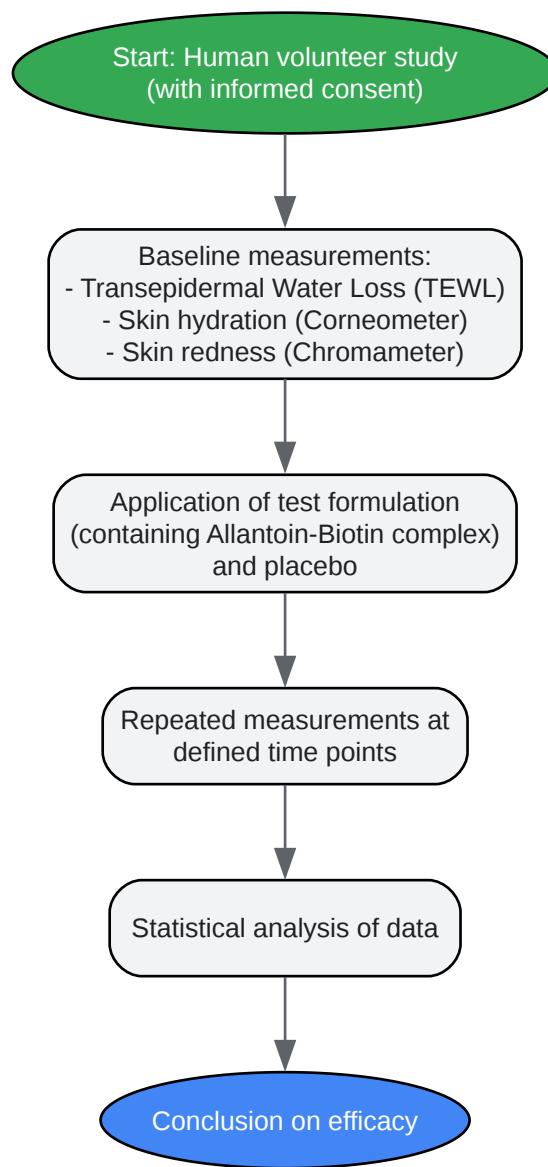
The Allantoin-Biotin complex (CAS 4492-73-3) is understood to be a salt or complex formed between Allantoin and Biotin (Vitamin B7).<sup>[1]</sup> Its primary function in cosmetic formulations is as a skin-conditioning agent, with additional reported uses as an antiseborrhoeic and skin-protecting agent.<sup>[2][3]</sup>

## Chemical Structure

While a definitive crystal structure of the Allantoin-Biotin complex is not publicly available, its formation involves an acid-base interaction between the acidic carboxylic acid group of Biotin and a basic site on the Allantoin molecule. The logical relationship of these components is depicted below.







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## References

- 1. Allantoin biotin, CAS [[4492-73-3]] Preis auf Anfrage | BIOZOL [biozol.de]
- 2. cosmeticsinfo.org [cosmeticsinfo.org]

- 3. CAS Numbers : From 00000003632915 to 00000007784261 [perflavory.com]
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